

Application Note: High-Yield Synthesis of Cerevisterol from Ergosterol

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Compound of Interest

Compound Name: Cerevisterol

CAS No.: 516-37-0

Cat. No.: B030100

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Abstract

Cerevisterol (5 α -ergosta-7,22-diene-3 β ,5,6 β -triol) is a bioactive polyhydroxylated sterol exhibiting significant cytotoxic, antifungal, and anti-inflammatory properties. While naturally occurring in fungal species such as *Saccharomyces cerevisiae* and *Lentinus edodes*, isolation yields are often insufficient for extensive pharmacological profiling. This application note details a robust, scalable semi-synthetic protocol for generating **Cerevisterol** from commercially available Ergosterol. The methodology utilizes a regioselective performic acid oxidation of the

double bond, followed by acid-catalyzed epoxide ring opening to yield the characteristic 3 β ,5 α ,6 β -triol motif while preserving the

and

unsaturations.

Introduction & Retrosynthetic Analysis

Target Molecule Profile

- IUPAC Name: (22E)-ergosta-7,22-diene-3 β ,5,6 β -triol

- Key Structural Features:
 - Steroid Core: Ergostane skeleton.[\[1\]](#)
 - Unsaturation: Trans-double bond at C22 () and nuclear double bond at C7 ().
 - Oxygenation: Triol system with specific stereochemistry: 3 β -OH (equatorial), 5 α -OH (axial), and 6 β -OH (equatorial/axial depending on conformation, typically trans-diaxial relative to C5).

Synthetic Strategy

Direct oxidation of Ergosterol (ergosta-5,7,22-trien-3 β -ol) requires careful control to differentiate between the conjugated

diene system and the isolated

side-chain alkene.

The synthesis exploits the higher electron density of the

bond compared to

and

. The pathway involves:

- Protection: Acetylation of the C3 hydroxyl group to prevent side reactions and improve solubility.
- Epoxidation/Hydroxylation: Use of in situ generated performic acid (Formic acid +). This reagent acts as both an epoxidizing agent for the bond and a hydrolytic medium to open the resulting epoxide to the trans-diol.[\[1\]](#)

- Deprotection: Alkaline hydrolysis (saponification) to remove the C3-acetate and any formate esters formed at C6.

Materials & Reagents

Reagent	Grade/Purity	Role
Ergosterol	>95% (HPLC)	Starting Material
Acetic Anhydride	ACS Reagent	C3-OH Protection
Pyridine	Anhydrous	Base/Solvent for Acetylation
Formic Acid	88-98%	Oxidant Precursor / Solvent
Hydrogen Peroxide	30% (w/w) aq.	Oxidant
Sodium Hydroxide (NaOH)	Pellets	Saponification Base
Methanol (MeOH)	HPLC Grade	Solvent
Ethyl Acetate / Hexanes	ACS Grade	Extraction & Chromatography
Silica Gel	230-400 mesh	Purification

Detailed Experimental Protocol

Phase 1: Protection of Ergosterol (Synthesis of Ergosterol Acetate)

Rationale: Protecting the C3 alcohol prevents oxidation to a ketone and directs the steric approach of the oxidant.

- Dissolution: Dissolve Ergosterol (10.0 g, 25.2 mmol) in anhydrous Pyridine (50 mL) in a round-bottom flask equipped with a magnetic stir bar.
- Acetylation: Add Acetic Anhydride (25 mL) dropwise at room temperature.
- Reaction: Stir the mixture at room temperature for 12–16 hours. Monitor by TLC (Hexane:EtOAc 4:1) until the starting material (

) disappears and the acetate (

) forms.

- Workup: Pour the reaction mixture into ice-cold water (500 mL). A white precipitate will form.
- Isolation: Filter the solid, wash extensively with water (3 x 100 mL) to remove pyridine, and dry under vacuum.
- Crystallization: Recrystallize from Ethanol to obtain Ergosterol Acetate as white needles.
 - Yield Target: >90%

Phase 2: Oxidative Hydroxylation (The Critical Step)

Rationale: Performic acid selectively epoxidizes the

bond.^[1] The acidic environment immediately opens the unstable 5 α ,6 α -epoxide to the 5 α ,6 β -diol monoformate.

- Preparation: In a three-neck flask fitted with a thermometer and dropping funnel, dissolve Ergosterol Acetate (5.0 g, 11.4 mmol) in Ethyl Acetate (20 mL) and Formic Acid (88%, 50 mL). Heat gently to 40°C if necessary to ensure dissolution, then cool to 20°C.
- Oxidation: Add Hydrogen Peroxide (30%, 6 mL) dropwise over 30 minutes. Maintain temperature between 20–25°C. Caution: Exothermic reaction.
- Incubation: Stir vigorously at room temperature for 2–4 hours.
 - Mechanistic Note: The reaction generates the 5 α ,6 α -epoxide intermediate, which undergoes anti-Markovnikov opening by the solvent (formic acid) or water to yield the 3 β -acetoxy-5 α -hydroxy-6 β -formyloxy-ergosta-7,22-diene intermediate.
- Quenching: Pour the reaction mixture into ice water (200 mL) and extract with Ethyl Acetate (3 x 100 mL).
- Neutralization: Wash the combined organic layers with saturated solution until effervescence ceases, then wash with brine.

- Concentration: Dry over anhydrous

and concentrate in vacuo to yield the crude intermediate (mixed esters).

Phase 3: Global Deprotection & Purification

Rationale: Hydrolysis removes the C3-acetate and C6-formate groups to reveal the triol.

- Saponification: Dissolve the crude intermediate in Methanol (100 mL). Add a solution of NaOH (2.0 g) in water (10 mL).
- Reflux: Heat the mixture to reflux (65°C) for 1 hour. This cleaves both the acetate at C3 and the formate at C6.
- Workup: Cool to room temperature. Concentrate methanol to ~20 mL volume. Pour into water (150 mL) and extract with Ethyl Acetate (3 x 50 mL).
- Purification:
 - Dry the organic phase () and evaporate.^[2]
 - Purify the residue via Flash Column Chromatography on Silica Gel.
 - Eluent Gradient: Start with Hexane:EtOAc (2:1) to remove non-polar byproducts, then increase polarity to 100% EtOAc or EtOAc:MeOH (95:5) to elute **Cerevisterol**.
- Final Product: **Cerevisterol** is obtained as a white powder.
 - Characterization: Mp 248–250°C.

Mechanistic Insight & Stereochemistry

The synthesis relies on the "Trans-Diaxial Effect" (Fürost-Plattner Rule).

- Epoxidation: The

double bond is sterically shielded on the

-face by the C10-methyl and C13-methyl groups. Therefore, the oxidant (performic acid) approaches from the less hindered

-face, forming the 5 α ,6 α -epoxide.

- Ring Opening: Under acidic conditions, the epoxide ring opens. The nucleophile (water or formate) attacks the C6 position from the backside (

-face) to relieve torsional strain, resulting in a trans-diaxial arrangement of the hydroxyl groups.

- Result: C5-OH is

(axial). C6-OH is

(equatorial in the final stable chair conformation, but initially formed via axial attack).

- Regioselectivity: The

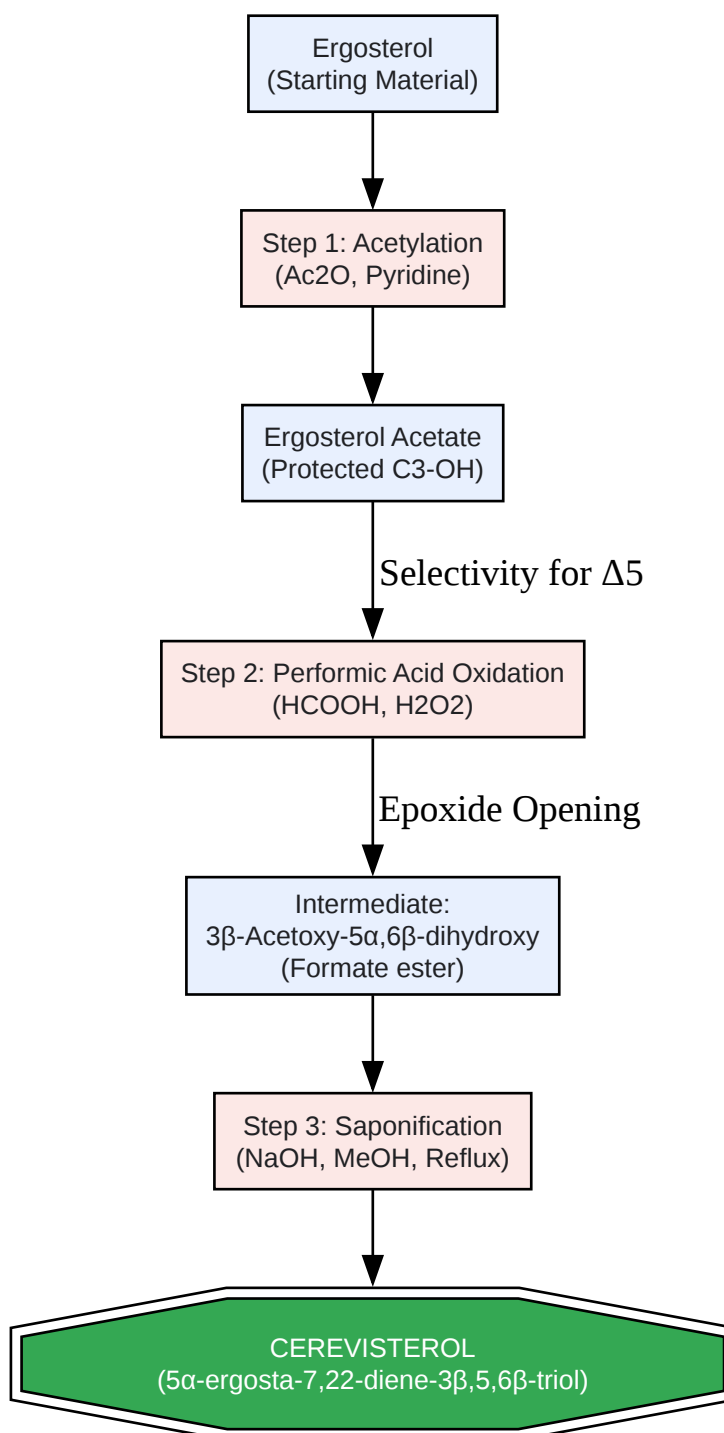
double bond is conjugated with the

system in ergosterol but becomes isolated after

saturation. It is less reactive toward electrophilic attack than the

bond, preserving the 7,22-diene system required for **Cerevisterol**.

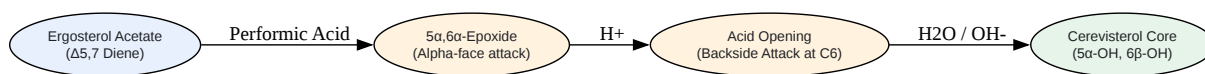
Diagram 1: Synthetic Workflow



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Caption: Step-by-step synthetic workflow from Ergosterol to **Cerevisterol** via performic acid oxidation.

Diagram 2: Stereochemical Mechanism



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Caption: Stereochemical pathway illustrating the α -face epoxidation and subsequent β -face hydrolysis.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Over-oxidation of or	Reduce reaction time in Phase 2; maintain Temp < 25°C.
Impurity: 5,6-Epoxyde	Incomplete hydrolysis	Ensure the reaction in Phase 2 runs long enough or increase acid concentration slightly.
Impurity: Ketones	Oxidation of C3-OH	Ensure complete acetylation (Phase 1) before oxidation.
Coloration (Yellow/Brown)	Polymerization of dienes	Perform oxidation in the dark; use fresh

Safety Considerations

- Peroxides: Reaction of Formic Acid and generates Performic Acid, which is potentially explosive in high concentrations. Always add peroxide to the acid slowly. Never distill the reaction mixture.
- Solvents: Pyridine is toxic and hepatotoxic. Handle in a fume hood.
- Ergosterol: Store at -20°C to prevent auto-oxidation to ergosterol peroxide prior to synthesis.

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